

In-Depth Technical Safety Guide for C18:1 Glucosyl Ceramide-d5

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Compound of Interest

Compound Name: C18:1 Glucosyl ceramide-d5

Cat. No.: B15556904

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This technical guide provides a comprehensive overview of the safety data for **C18:1 Glucosyl ceramide-d5**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets and product information for this compound and structurally similar ceramides.

Section 1: Product Identification and Properties

C18:1 Glucosyl ceramide-d5 is a deuterated form of glucosylceramide used in research, particularly in mass spectrometry-based lipidomics as an internal standard.

Identifier	Value	Source
Product Name	C18:1 Glucosyl Ceramide-d5	[1]
Synonyms	D-glucosyl- β -1,1'-N-oleoyl-D-erythro-sphingosine-d5	[1]
CAS Number	2260670-16-2	[1]
Molecular Formula	C42H74D5NO8	[1]
Molecular Weight	731.11 g/mol	[1][2]
Appearance	Powder	[1]
Purity	>99% (TLC)	[1]

Section 2: Hazard Identification and Classification

Based on available data for similar non-deuterated ceramides, **C18:1 Glucosyl ceramide-d5** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). [3] However, as the toxicological properties of this specific deuterated compound have not been fully investigated, it is recommended to handle it with caution.[4]

Hazard Classification	Value	Source
GHS Classification	Not classified	[3]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[3]
HMIS-ratings	Health: 0, Fire: 0, Reactivity: 0	[3]
Water Hazard Class (Germany)	WGK 3	[1]

Section 3: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Procedure	Recommendation	Source
Handling	Follow usual precautionary measures for handling chemicals. Avoid prolonged exposure and breathing vapor or dust.[3][4]	
Storage	Store at -20°C.[1] Shipped on dry ice.[1]	
Incompatible Materials	No specific information available; assume standard precautions.	
Fire and Explosion Hazard	Product is not flammable.[3] Can emit toxic fumes under fire conditions.[4]	

Section 4: First-Aid and Emergency Procedures

In case of exposure, follow these first-aid measures.

Exposure Route	First-Aid Measures	Source
Inhalation	Move to fresh air. If symptoms persist, consult a doctor.	[3]
Skin Contact	Wash with plenty of running water and non-abrasive soap. [4] The product is generally not considered a skin irritant.[3]	
Eye Contact	Rinse opened eye for several minutes under running water. [3]	
Ingestion	If symptoms persist, consult a doctor.[3]	

Section 5: Experimental Protocols and Personal Protection

Personal Protective Equipment (PPE)

Equipment	Specification	Source
Respiratory Protection	Not generally required under normal use. ^[3] Use approved respirators if dust or vapor is generated. ^[4]	
Hand Protection	Handle with chemical-resistant gloves. Inspect gloves prior to use.	^[4]
Eye Protection	Safety glasses or goggles are recommended.	^[4]
Skin and Body Protection	Wear appropriate protective clothing.	^[4]

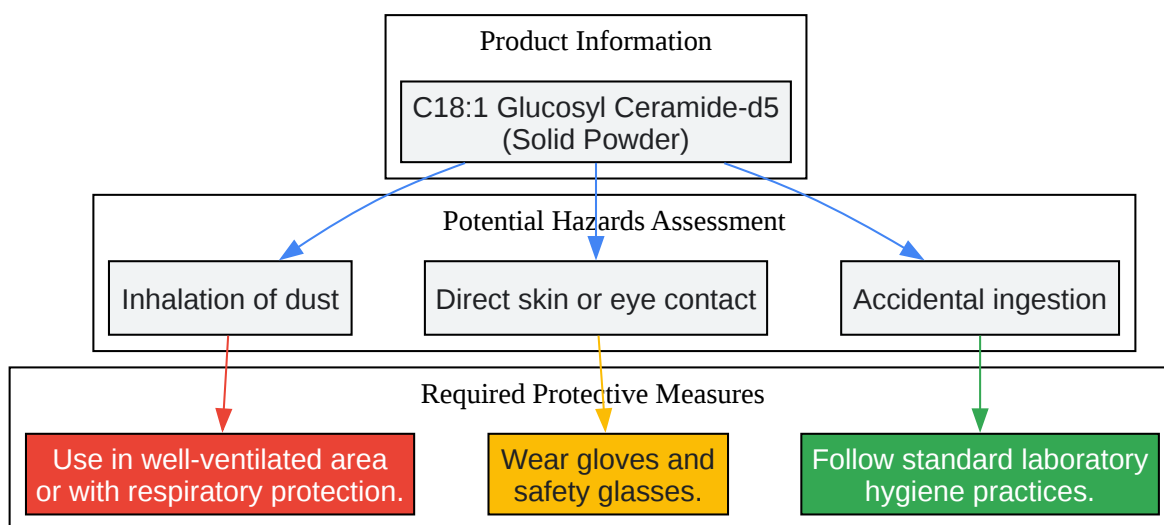
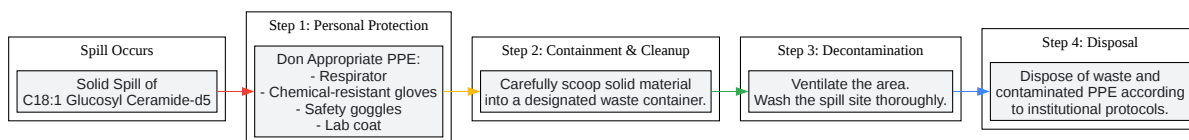
Accidental Release Measures

In the event of a spill, follow this general protocol:

- Wear appropriate PPE, including a respirator, gloves, and boots.
- For solid spills, scoop up the material and place it into a suitable container for disposal.
- Ventilate the area of the spill.
- Wash the spill area after the material has been collected.

Section 6: Visual Guides

The following diagrams illustrate key safety workflows and logical relationships for handling **C18:1 Glucosyl ceramide-d5**.



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References

- 1. C18:1 Glucosyl Ceramide-d5 D-glucosyl-b-1,1 -N-oleoyl-D-erythro-sphingosine-d5, powder 2260670-16-2 [sigmaaldrich.com]

- [2. C18:1 Glucosyl ceramide-d5 | C42H79NO8 | CID 164516970 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [4. indofinechemical.com \[indofinechemical.com\]](#)
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